

In-Depth Technical Guide: 2-Thiazolamine, 4-(4-nitrophenyl)-

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Compound of Interest

Compound Name: 4-(4-Nitrophenyl)-1,3-thiazol-2-amine

Cat. No.: B189678

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This technical guide provides a comprehensive overview of 2-Thiazolamine, 4-(4-nitrophenyl)-, a heterocyclic compound with significant interest in medicinal chemistry. The information is tailored for researchers, scientists, and professionals involved in drug discovery and development.

Core Compound Properties

2-Thiazolamine, 4-(4-nitrophenyl)-, also known as 2-Amino-4-(4-nitrophenyl)thiazole, is a substituted thiazole derivative. Its chemical structure features a thiazole ring system, which is a common scaffold in many biologically active compounds. The presence of the 4-nitrophenyl group significantly influences its chemical and biological properties.

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of 2-Thiazolamine, 4-(4-nitrophenyl)-.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ N ₃ O ₂ S	[1] [2] [3] [4]
Molecular Weight	221.24 g/mol	[1] [4]
221.236 g/mol	[2] [3] [5]	
CAS Number	2104-09-8	[1] [2] [3] [4] [6]
Melting Point	283-287 °C	
Physical Form	Solid	
Purity	96% (typical)	[4]

Experimental Protocols

The synthesis of 2-Thiazolamine, 4-(4-nitrophenyl)- can be achieved through several established methods. The most common approach is a Hantzsch-type thiazole synthesis.

Synthesis of 2-Thiazolamine, 4-(4-nitrophenyl)-

This protocol describes a common laboratory-scale synthesis.

Materials:

- Thiourea
- 4-Nitrophenacyl bromide
- Absolute Methanol
- Chloroacetyl chloride
- Dry benzene
- Anhydrous potassium carbonate
- Dry acetone

- Various heterocyclic 2-thiol compounds (for derivatization)

Procedure:

- Synthesis of the Thiazole Nucleus:
 - In a round-bottom flask, dissolve thiourea and 4-nitrophenacyl bromide in absolute methanol.^{[7][8]}
 - The mixture is refluxed for a specified period. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
 - Upon completion, the reaction mixture is cooled, and the resulting precipitate is filtered, washed with cold methanol, and dried to yield 2-amino-4-(4-nitrophenyl)thiazole.^{[7][8]}
- Acetylation of the Amino Group:
 - The synthesized 2-amino-4-(4-nitrophenyl)thiazole is dissolved in dry benzene.
 - Chloroacetyl chloride is added dropwise to the solution while stirring. The reaction is typically carried out in an inert atmosphere.^{[7][8]}
 - The mixture is then refluxed to drive the reaction to completion.
 - After cooling, the solvent is removed under reduced pressure to obtain the acetylated product.^{[7][8]}
- Derivatization with Heterocyclic Thiols:
 - The acetylated intermediate is reacted with various heterocyclic 2-thiol compounds (e.g., 2-mercaptobenzimidazole) in a basic medium.
 - Anhydrous potassium carbonate is used as the base, and the reaction is carried out in dry acetone.^{[7][8]}
 - The reaction mixture is stirred at room temperature or heated as required.
 - The final derivatives are isolated by filtration and purified by recrystallization.

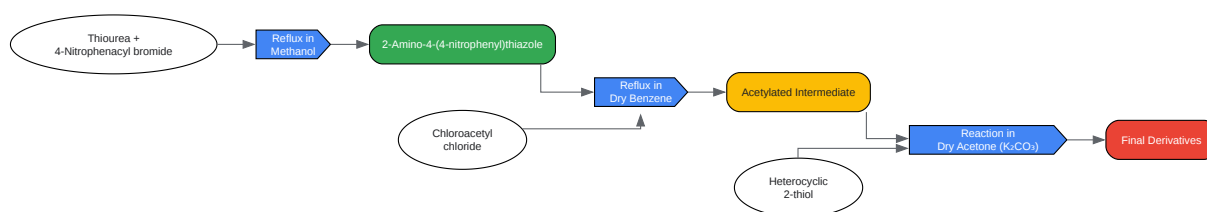
Characterization: The synthesized compounds are typically characterized using the following spectroscopic techniques:

- FTIR Spectroscopy: To identify the functional groups present.
- ^1H NMR Spectroscopy: To determine the structure and proton environments.
- Elemental Microanalysis (CHNS): To confirm the elemental composition.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and derivatization of 2-Thiazolamine, 4-(4-nitrophenyl)-.

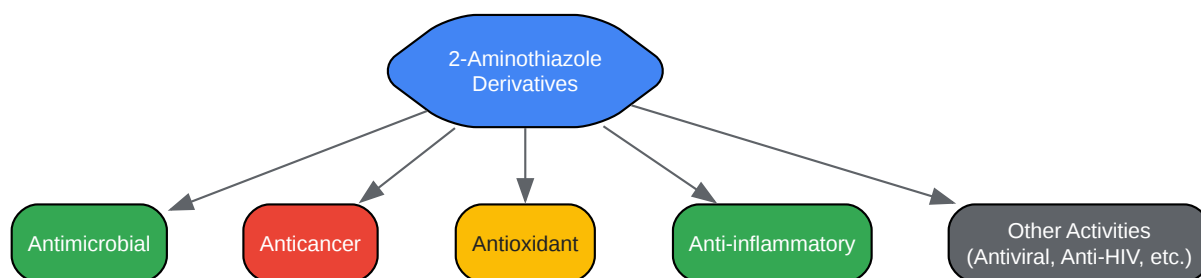


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Caption: General synthesis and derivatization workflow.

Potential Biological Activities

2-Aminothiazole derivatives are known for a wide range of biological activities. This diagram illustrates the potential therapeutic applications of compounds derived from this core structure.



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Caption: Potential biological activities of 2-aminothiazole derivatives.

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